

Bis(dimethylamino)dimethylsilane molecular weight and formula

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An In-depth Technical Guide to **Bis(dimethylamino)dimethylsilane**

Abstract

This technical guide provides a comprehensive overview of **bis(dimethylamino)dimethylsilane** (BDMADMS), a versatile organosilicon compound with significant applications in chemical synthesis, materials science, and analytics. Addressed to researchers, scientists, and professionals in drug development, this document details the compound's chemical and physical properties, synthesis methodologies, and key applications. It includes summaries of experimental protocols and visual diagrams of core processes to facilitate understanding and practical implementation.

Introduction

Bis(dimethylamino)dimethylsilane, also known as hexamethylsilanediamine, is an aminosilane compound characterized by a central silicon atom bonded to two dimethylamino groups and two methyl groups.^{[1][2]} Its high reactivity makes it a valuable reagent and precursor in various fields.^[1] In organic synthesis, it serves as an effective silylating agent for protecting reactive functional groups such as alcohols, amines, and carboxylic acids.^{[3][4]} For materials science and electronics, it is a key precursor in the deposition of silicon-based thin films through processes like Chemical Vapor Deposition (CVD) and Atomic Layer Deposition (ALD).^{[2][5]} Furthermore, its utility extends to analytical chemistry as a derivatization reagent for gas chromatography (GC) and to nanotechnology for the functionalization of nanoparticles, which has implications for drug delivery and diagnostics.^{[1][6]}

Chemical and Physical Properties

Bis(dimethylamino)dimethylsilane is a clear, colorless to straw-colored liquid with a distinct acrid, amine-like odor.^{[7][8]} It is sensitive to moisture and hydrolyzes rapidly in the presence of water or protic solvents.^{[3][5][8]}

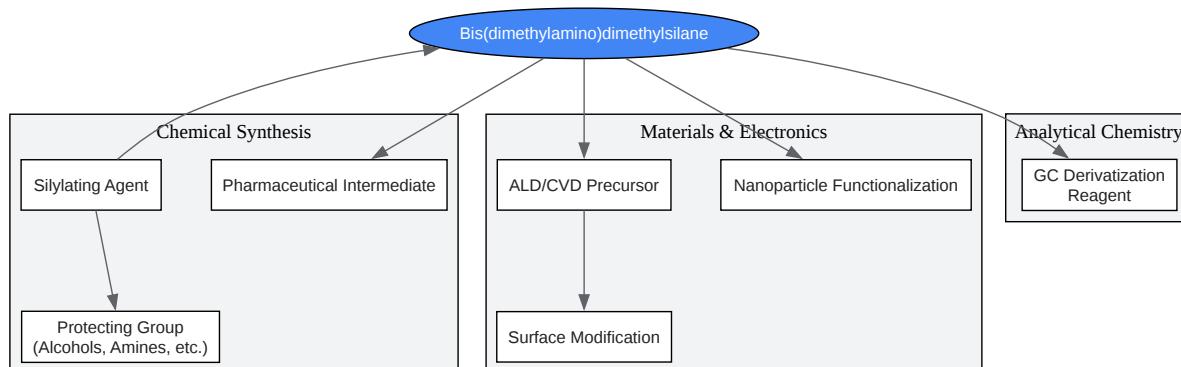
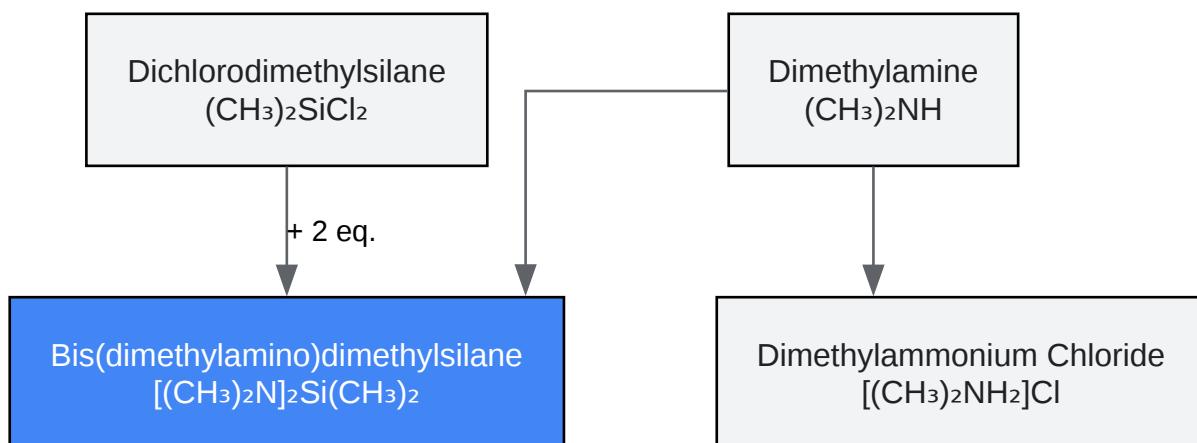
Table 1: Physicochemical Properties of **Bis(dimethylamino)dimethylsilane**

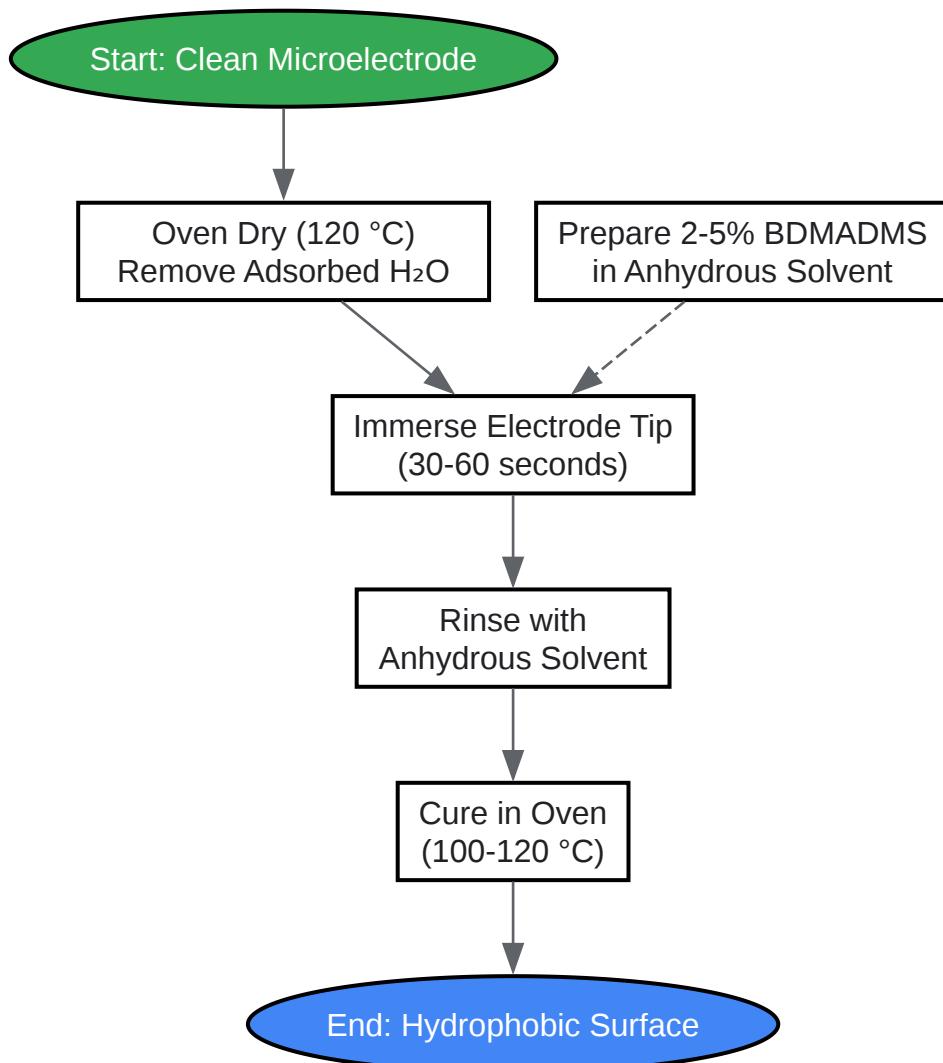
Property	Value	References
Molecular Formula	<chem>C6H18N2Si</chem>	[1] [7] [9]
Molecular Weight	146.31 g/mol	[1] [7] [8] [9]
CAS Number	3768-58-9	[1] [7] [9]
Appearance	Clear colorless to straw-colored liquid	[1] [5] [7] [8]
Density	0.809 - 0.81 g/mL at 25 °C	[1] [5] [8] [10]
Boiling Point	128-129 °C	[1] [5] [8] [10]
Melting Point	-98 °C	[1] [5] [8] [10]
Flash Point	-7 °C to -3 °C	[3] [8] [10]
Vapor Pressure	1.0 mmHg at 20 °C	[5] [7] [10]

| Refractive Index | $n_{20/D}$ 1.41 - 1.418 |[\[1\]](#)[\[8\]](#)[\[11\]](#) |

Synthesis and Logical Relationships

The synthesis of aminosilanes like **bis(dimethylamino)dimethylsilane** generally involves the reaction of a chlorosilane with a corresponding amine. The following diagram illustrates the typical synthesis pathway.





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